

# The Enigmatic EL-102: A Search for a Novel Toluidine Sulfonamide

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## Compound of Interest

Compound Name: EL-102

Cat. No.: B15568308

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Initial investigations into the scientific and medical literature have not yielded a specific compound designated as **EL-102** belonging to the toluidine sulfonamide class of molecules. While the query specified an in-depth technical guide on "**EL-102** as a novel toluidine sulphonamide," extensive searches have revealed a variety of therapeutic agents with similar numerical designations but distinct chemical identities and mechanisms of action. This suggests that "**EL-102**" as a toluidine sulfonamide may be a misnomer, a compound in very early-stage, non-public development, or a subject of internal, unpublished research.

The search for "**EL-102**" and related terms has surfaced several distinct investigational compounds, none of which are toluidine sulfonamides. These include:

- LB-102, a novel benzamide analog of amisulpride investigated for the treatment of schizophrenia.[\[1\]](#)
- CIL-102, an alkaloid derivative of Camptotheca acuminata with anti-tumor properties.[\[2\]](#)
- TAS-102, an oral combination of trifluridine and tipiracil hydrochloride used in the treatment of metastatic colorectal cancer.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- AL102, a gamma-secretase inhibitor for the treatment of desmoid tumors.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- AGLE-102, a treatment based on bone marrow mesenchymal stem cell-derived extracellular vesicles for dystrophic epidermolysis bullosa.[\[13\]](#)

- IO102-IO103, a therapeutic cancer vaccine.[14]

While the chemical class of toluidine sulfonamides is well-established, with compounds like p-Toluenesulfonamide being recognized for their potential antineoplastic activity through mechanisms such as increased lysosomal membrane permeabilization, a specific link to a molecule designated "**EL-102**" remains elusive in the public domain.[15]

Due to the absence of specific information on "**EL-102**" as a toluidine sulfonamide, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. Further clarification on the identity of "**EL-102**" would be necessary to proceed with a detailed scientific report. Researchers and drug development professionals are encouraged to verify the specific chemical name or alternative designation of the compound of interest.

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